

Application Notes and Protocols for 2-Butyl-1,3-benzoxazol-6-amine

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Compound of Interest

Compound Name: 2-Butyl-1,3-benzoxazol-6-amine

Cat. No.: B1303839

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Butyl-1,3-benzoxazol-6-amine** (CAS No: 875850-00-3) in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ N ₂ O	Inferred
Molecular Weight	190.24 g/mol	Inferred
Melting Point	2 °C (36 °F)	
Boiling Point	231 °C (448 °F)	
Density	1.238 g/cm ³ at 25 °C (77 °F)	
Partition Coefficient (n-octanol/water)	log Pow: 2.01 (calculated)	

Hazard Identification and Safety Precautions

2-Butyl-1,3-benzoxazol-6-amine is classified as a hazardous substance. The primary hazards are:

- Acute Toxicity (Oral, Dermal, Inhalation): Toxic if swallowed or in contact with skin, and harmful if inhaled.
- Eye Irritation: Causes serious eye irritation.
- Aquatic Hazard: Harmful to aquatic life.

Signal Word: Danger

Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H402: Harmful to aquatic life.

Precautionary Statements:

- P261: Avoid breathing mist or vapours.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Butyl-1,3-benzoxazol-6-amine**.

- Eye Protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).

- **Hand Protection:** Wear compatible chemical-resistant gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.[1]
- **Skin and Body Protection:** Wear protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1][2]
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Handling and Storage Protocols

4.1. Handling:

- Work under a chemical fume hood. Do not inhale the substance/mixture.
- Avoid generation of vapors/aerosols.
- Avoid all personal contact, including inhalation.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands and face thoroughly after handling.[1] Immediately change contaminated clothing.

4.2. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Keep locked up or in an area accessible only to qualified or authorized persons.
- Store away from incompatible materials and foodstuff containers.[3]
- Protect containers against physical damage and check regularly for leaks.[3]

Experimental Protocols

General Protocol for Handling 2-Butyl-1,3-benzoxazol-6-amine in a Research Setting

This protocol outlines the general steps for safely weighing and preparing a solution of **2-Butyl-1,3-benzoxazol-6-amine**.

1. Preparation and Precautionary Measures: 1.1. Ensure a calibrated analytical balance is located inside a certified chemical fume hood. 1.2. Verify that the fume hood is functioning correctly. 1.3. Prepare all necessary materials: spatulas, weighing paper/boats, appropriate glassware, and solvent. 1.4. Don the required personal protective equipment (PPE) as specified in Section 3.
2. Weighing the Compound: 2.1. Place a clean, tared weighing vessel on the analytical balance. 2.2. Carefully transfer the desired amount of **2-Butyl-1,3-benzoxazol-6-amine** from the stock container to the weighing vessel using a clean spatula. 2.3. Avoid generating dust or aerosols. If any material is spilled, follow the spill cleanup procedures outlined in Section 5. 2.4. Securely close the stock container immediately after dispensing. 2.5. Record the exact weight of the compound.
3. Solution Preparation: 3.1. Add the weighed **2-Butyl-1,3-benzoxazol-6-amine** to the appropriate volumetric flask or reaction vessel. 3.2. Carefully add the desired solvent to the vessel, rinsing any residual compound from the weighing paper/boat into the vessel. 3.3. Agitate the mixture as required to ensure complete dissolution. This may involve stirring or sonication, depending on the specific experimental requirements. 3.4. Once dissolved, dilute the solution to the final desired volume with the solvent.
4. Post-Handling Procedures: 4.1. Clean all used glassware and equipment thoroughly. 4.2. Dispose of any contaminated materials (e.g., weighing paper, gloves) in the designated hazardous waste container. 4.3. Wash hands and any exposed skin thoroughly with soap and water. 4.4. Launder contaminated clothing before reuse.^[3]

Accidental Release and First Aid Measures

5.1. Spill Cleanup:

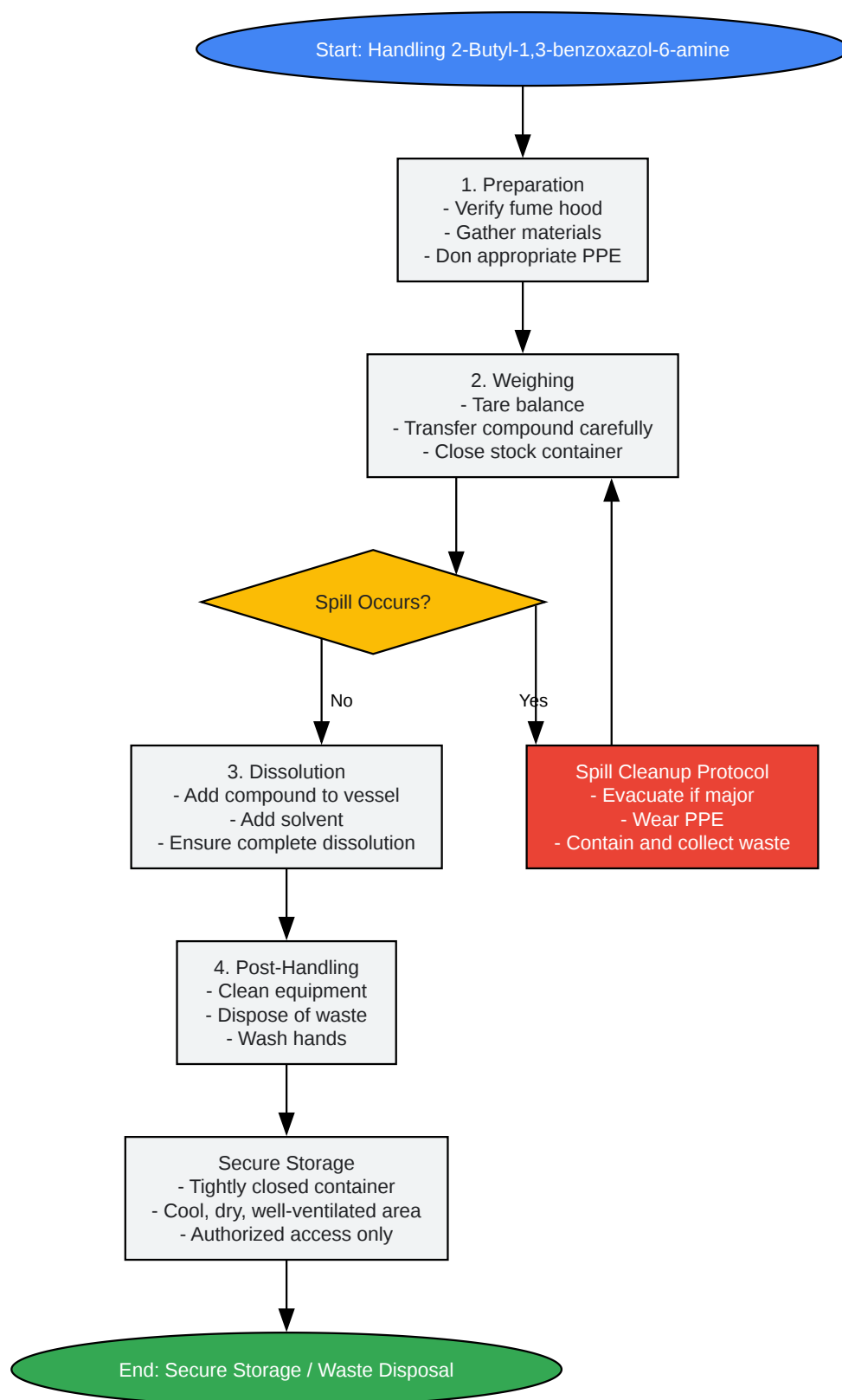
- Minor Spill:

- Clean up spills immediately.[3]
- Wear appropriate PPE.
- Use dry cleanup procedures and avoid generating dust.[3]
- Sweep up, shovel up, or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[3]
- Major Spill:
 - Evacuate the area.
 - Alert Emergency Services and inform them of the location and nature of the hazard.[3]
 - Prevent spillage from entering drains or water courses.[3]

5.2. First Aid:

- If Inhaled: Move the person to fresh air. If breathing stops, provide artificial respiration. Immediately call a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- In Case of Eye Contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses if present and easy to do.
- If Swallowed: Give water to drink (two glasses at most). Seek medical advice immediately. Do not induce vomiting.

Visualizations



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Caption: Workflow for the safe handling and storage of **2-Butyl-1,3-benzoxazol-6-amine**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 2-Butyl-1,3-benzoxazol-6-amine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1303839#handling-and-storage-protocols-for-2-butyl-1-3-benzoxazol-6-amine\]](https://www.benchchem.com/product/b1303839#handling-and-storage-protocols-for-2-butyl-1-3-benzoxazol-6-amine)

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